4-Nitrophenyl phenyl ether material safety data sheet (MSDS)

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Compound of Interest

Compound Name:	*4-Nitrophenyl phenyl ether*
CAS No.:	*620-88-2*
Cat. No.:	*B147323*

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Technical Whitepaper: **4-Nitrophenyl Phenyl Ether** Safety, Synthesis, and Application Profiles

Executive Summary

4-Nitrophenyl phenyl ether (CAS: 620-88-2), also known as 1-nitro-4-phenoxybenzene, is a critical intermediate in the synthesis of high-performance polymers, specifically polyetherimides (PEI). Characterized by its ether linkage connecting a nitro-activated ring to a phenyl group, it serves as a model substrate for nucleophilic aromatic substitution (

) and nitro-group reduction studies.

This guide provides a comprehensive technical profile for researchers, synthesizing safety protocols with experimental methodologies. Unlike generic MSDS documents, this whitepaper integrates toxicological caution with practical laboratory workflows.

Chemical & Physical Profile

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Property	Data
IUPAC Name	1-nitro-4-phenoxybenzene
CAS Number	620-88-2
Molecular Formula	
Molecular Weight	215.21 g/mol
Appearance	Yellow crystalline powder or plates
Melting Point	53–56 °C (Lit.)
Boiling Point	~320 °C
Solubility	Soluble in organic solvents (DMSO, DMF, Acetone, Chloroform); Insoluble in water.
Reactivity	Stable ether linkage; Nitro group susceptible to reduction; Ring susceptible to electrophilic substitution.

Safety & Toxicology: Beyond the MSDS

While standard safety sheets classify this compound primarily as an irritant, its structural relationship to nitrobenzene warrants elevated precautions regarding hematological toxicity.

Hazard Analysis

- Primary GHS Classification:
  - Eye Irritation (Category 2A): Causes serious eye irritation.
  - Aquatic Toxicity (Category 2): Toxic to aquatic life with long-lasting effects.
- Toxicological Inference (Structure-Activity Relationship):
  - Methemoglobinemia Risk: Like many nitro-aromatics, absorption may induce the oxidation of hemoglobin (

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) to methemoglobin (

), reducing oxygen transport capacity. While less volatile than nitrobenzene, dust inhalation or dermal absorption poses a risk.

- Skin Absorption:[1] Lipophilic ether nature facilitates dermal penetration.

Handling Protocol: The "Zero-Contact" Standard

Researchers should adopt a "Zero-Contact" policy. Standard nitrile gloves may offer insufficient break-through time for nitro-aromatics in organic solvents.

- PPE Hierarchy:
  - Eyes: Chemical splash goggles (Face shield recommended if working with >5g quantities).
  - Skin: Double-gloving (Nitrile inner / Laminate outer) is recommended during synthesis steps involving organic solvents.
  - Respiratory: Use a localized exhaust hood. If dust generation is likely, use N95/P100 respiratory protection.

Safety Decision Workflow

The following decision tree outlines the required safety response based on exposure potential.

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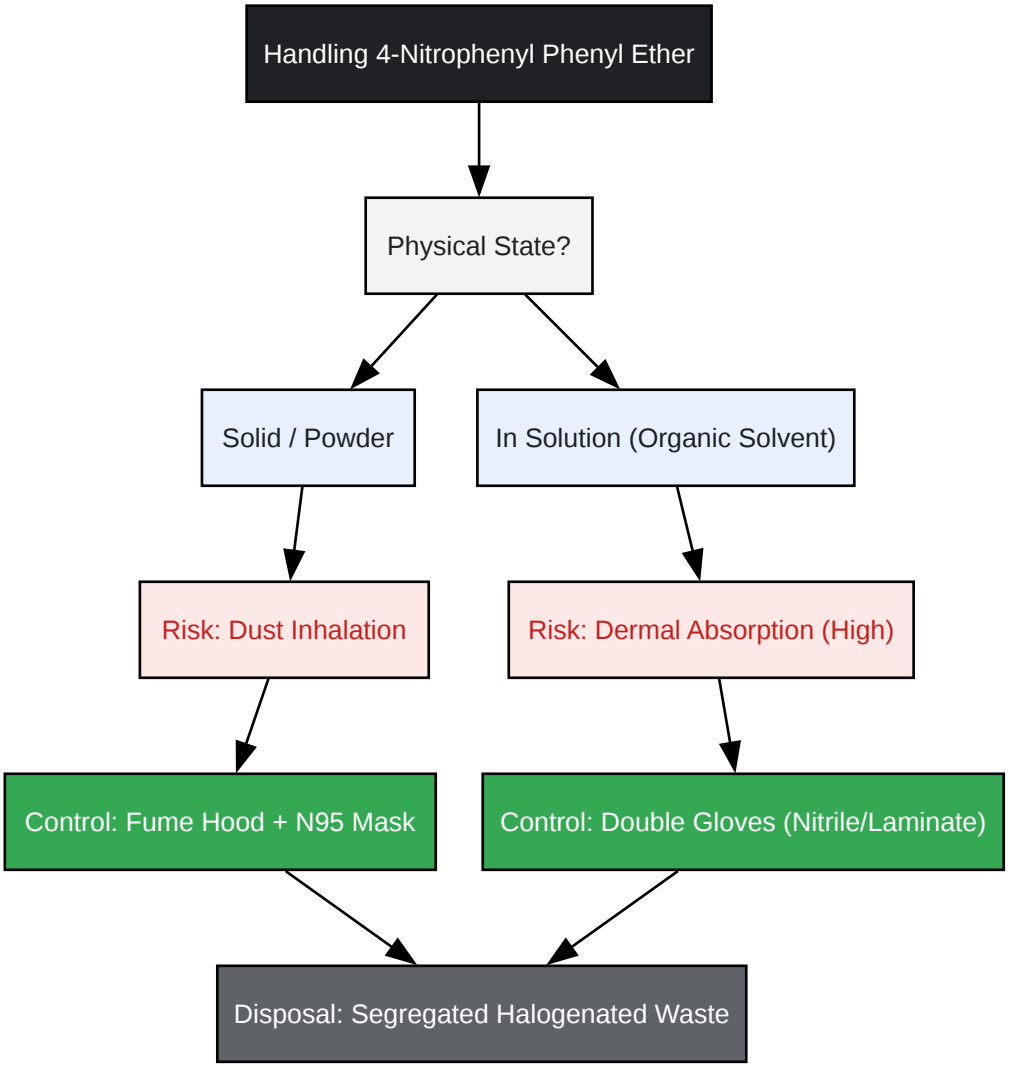

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Figure 1: Safety decision matrix for handling **4-nitrophenyl phenyl ether**.

Technical Deep Dive: Synthesis & Reactivity

The synthesis of **4-nitrophenyl phenyl ether** is a classic example of Nucleophilic Aromatic Substitution (

). This pathway is favored because the nitro group at the para position withdraws electron density from the benzene ring, making the carbon attached to the leaving group (halogen) susceptible to nucleophilic attack by the phenoxide ion.

Reaction Mechanism ( )

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The reaction proceeds via a Meisenheimer complex intermediate.[2]

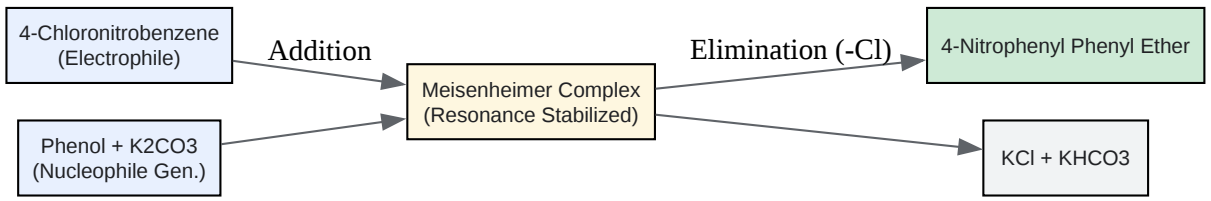

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Figure 2:

mechanism showing the addition-elimination pathway.

Protocol A: Synthesis from 4-Chloronitrobenzene

Rationale: This method uses Potassium Carbonate (

) as a mild base to generate the phenoxide nucleophile in situ, avoiding the handling of moisture-sensitive metal hydrides.

Reagents:

- 4-Chloronitrobenzene (1.0 eq)
- Phenol (1.1 eq)
- Potassium Carbonate (

  , 1.5 eq, anhydrous)
- Solvent: DMF or DMSO (Polar aprotic solvents stabilize the transition state).

Step-by-Step Methodology:

- Setup: Equip a round-bottom flask with a magnetic stir bar and a reflux condenser. Flush with nitrogen (

).

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- Dissolution: Dissolve 4-chloronitrobenzene and phenol in DMF (approx. 5 mL per gram of substrate).
- Activation: Add anhydrous

  . The mixture may turn slightly yellow/orange.
- Reaction: Heat the mixture to 100–120 °C for 4–6 hours. Monitor via TLC (Solvent: 20% Ethyl Acetate/Hexane). The product will be less polar than the starting phenol but more polar than the chloride.
- Workup (Self-Validating Step):
  - Pour the cooled reaction mixture into ice-cold water (10x volume).
  - Observation: The product should precipitate as a yellow solid. If oil forms, induce crystallization by scratching the glass or cooling further.
- Purification: Filter the solid. Wash with water (to remove inorganic salts) and cold ethanol. Recrystallize from Ethanol/Water if necessary.

Protocol B: Reduction to 4-Phenoxyaniline

Application: This step converts the nitro-ether into an amine-ether monomer, essential for polyetherimide synthesis.

Reagents:

- **4-Nitrophenyl phenyl ether**[3]
- Hydrazine Hydrate (

)
- Catalyst: Pd/C (10%) or Raney Nickel
- Solvent: Ethanol[4]

Methodology:

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- Dissolve the nitro ether in ethanol under

  .
- Add catalytic Pd/C (5-10 wt%).
- Add Hydrazine Hydrate dropwise at reflux. Caution: Exothermic gas evolution (

).
- Reflux until the yellow color of the nitro compound disappears (approx. 2-4 hours).
- Filter hot through Celite to remove the catalyst.
- Cool filtrate to crystallize 4-phenoxyaniline.

Applications in Drug Development & Materials

Sector	Application	Mechanism/Role
Material Science	Polyetherimides (PEI)	Precursor to diamine monomers (e.g., 4,4'-oxydianiline analogs). PEIs are used in medical devices requiring sterilization resistance.[5]
Medicinal Chem	Privileged Scaffolds	The diphenyl ether moiety is found in various bioactive compounds (e.g., thyroid hormone analogs, herbicides like Nitrofen).
Analytical Chem	Redox Probe	Used to test the efficacy of novel reduction catalysts (e.g., gold nanoparticles) by monitoring the UV-Vis shift from 300nm (Nitro) to 230nm (Amine).

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